

"1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane" handling and storage precautions

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Compound of Interest

Compound Name: 1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane

Cat. No.: B3416283

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An In-depth Technical Guide to the Safe Handling and Storage of **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane**

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This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling and storage of **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane** (CAS No: 18420-09-2). The protocols and recommendations herein are synthesized from authoritative safety data sheets and chemical literature to ensure the highest standards of laboratory safety and scientific integrity.

Section 1: Chemical Identity and Physicochemical Properties

1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane is an organosilicon compound widely utilized as a chemical intermediate and a precursor in the synthesis of silicone polymers.[1] Its unique structure, featuring a disiloxane backbone with ethoxy and methyl functional groups, dictates its specific reactivity and handling requirements.[1] The ethoxy groups are susceptible to hydrolysis, a key consideration for its handling and storage.[2]

A summary of its essential physicochemical properties is presented below for quick reference.

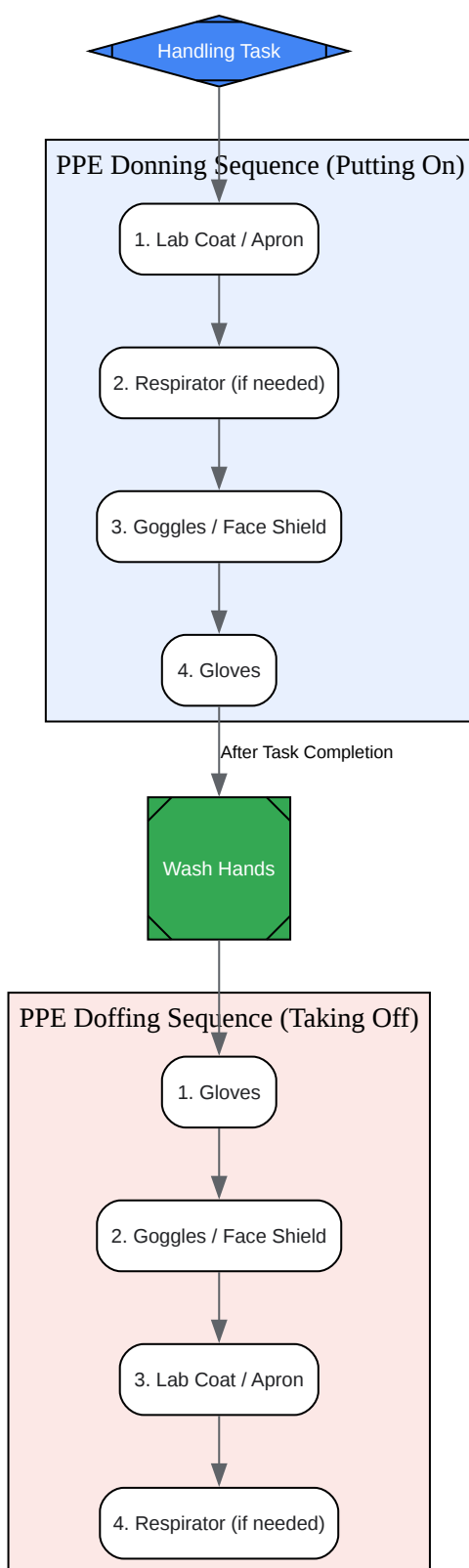
Property	Value	Source(s)
Molecular Formula	C ₈ H ₂₂ O ₃ Si ₂	[3][4]
Molecular Weight	222.43 g/mol	[3]
CAS Number	18420-09-2	[3]
Appearance	Colorless liquid	[5]
Boiling Point	161 °C	
Density	0.883 g/mL at 25 °C	[3]
Flash Point	43 °C (109.4 °F) - Closed Cup	
Vapor Pressure	1.06 mmHg at 25 °C	[3]
Refractive Index	n _{20/D} 1.389	[3]

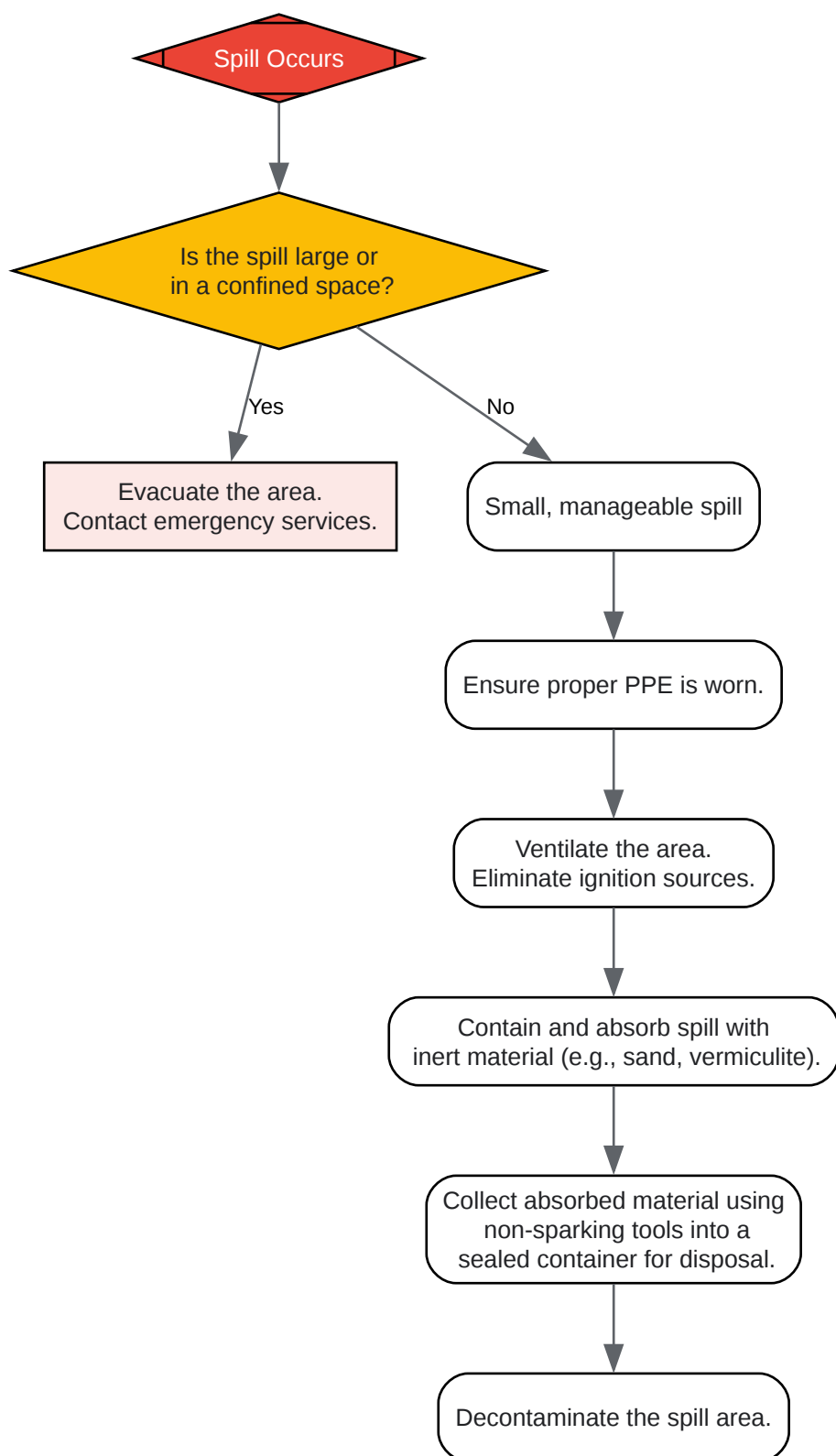
Section 2: Hazard Identification and GHS Classification

This compound is classified as hazardous under the Globally Harmonized System (GHS).[6] Understanding these hazards is the foundation of safe laboratory practice. The primary risks are associated with its flammability and its irritant properties.[5] Furthermore, a critical, yet indirect, hazard is its reaction with water or moisture, which liberates ethanol, a flammable substance that can contribute to a hazardous atmosphere.[5]

GHS Classification	Hazard Class & Category	Hazard Statement	Signal Word
Flammable Liquid	Flammable Liquid, Category 3	H226: Flammable liquid and vapor	Warning
Eye Irritation	Serious Eye Irritation, Category 2A	H319: Causes serious eye irritation	Warning
Skin Irritation	Skin Irritation, Category 2	H315: Causes skin irritation	Warning
Respiratory Irritation	STOT SE, Category 3	H335: May cause respiratory irritation	Warning

Source(s):[\[5\]](#)[\[6\]](#)





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